

# An In-depth Technical Guide to 4-Nonanone

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## Compound of Interest

Compound Name: 4-Nonanone

Cat. No.: B1580890

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **4-Nonanone**, a ketone with significant applications in various scientific and industrial fields. The document details its chemical identity, physical properties, synthesis protocols, key reactions, and safety information, tailored for a technical audience.

## Chemical Identity and Nomenclature

**4-Nonanone**, a medium-chain ketone, is a colorless to light yellow liquid at room temperature.<sup>[1][2][3][4]</sup> It possesses a characteristic sweet or fruity odor.<sup>[1]</sup> The International Union of Pure and Applied Chemistry (IUPAC) designates its official name as nonan-4-one.<sup>[5][6][7][8]</sup> It is also commonly known by synonyms such as pentyl propyl ketone and propyl amyl ketone.<sup>[1][7][8][9]</sup>

- IUPAC Name: nonan-4-one<sup>[5][6]</sup>
- CAS Number: 4485-09-0<sup>[1][5][6][7][8]</sup>
- Molecular Formula: C<sub>9</sub>H<sub>18</sub>O<sup>[1][5][6][7][8]</sup>
- SMILES: CCCCCC(=O)CCC<sup>[9][10]</sup>
- InChI Key: TYBCSQFBSWACAA-UHFFFAOYSA-N<sup>[1][7][8]</sup>

## Physicochemical Properties

The properties of **4-Nonanone** make it suitable for various applications, including its use as a solvent and a flavoring agent.<sup>[1]</sup> It is soluble in organic solvents like ethanol and ether, with limited solubility in water.<sup>[1]</sup> Key quantitative data are summarized below.

Property	Value	Unit
Molecular Weight	142.24	g/mol <sup>[1]</sup> <sup>[6]</sup>
Boiling Point	188.0	°C (at 760 mmHg) <sup>[6]</sup>
Density	0.816 - 0.827	g/cm <sup>3</sup> (at 20-25°C) <sup>[11]</sup> <sup>[12]</sup>
Flash Point	61.11	°C <sup>[11]</sup>
Refractive Index	1.416 - 1.422	(at 20°C) <sup>[11]</sup>
LogP (Octanol/Water)	2.936	- <sup>[9]</sup>
Vapor Pressure	0.553	mmHg (at 25°C) <sup>[12]</sup>

## Synthesis and Experimental Protocols

**4-Nonanone** can be synthesized through various chemical pathways. A high-yield method involves the oxidation of a secondary alcohol precursor.

This protocol describes the synthesis of **4-Nonanone** from Propyl-pentyl-carbinol (nonan-4-ol) with a reported yield of 92%.

Reagents and Materials:

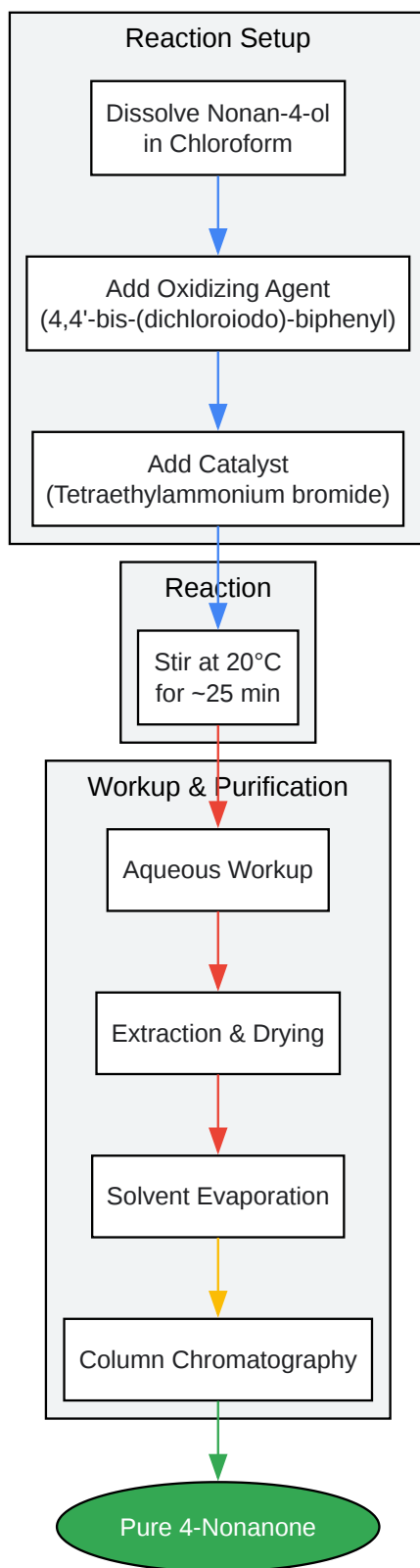
- Propyl-pentyl-carbinol (Nonan-4-ol)
- 4,4'-bis-(dichloriodo)-biphenyl
- Tetraethylammonium bromide
- Chloroform (solvent)
- Magnetic stirrer and stirring bar

- Round-bottom flask
- Standard workup and purification equipment (separatory funnel, rotary evaporator, chromatography supplies)

Procedure:

- Dissolve Propyl-pentyl-carbinol in chloroform within a round-bottom flask.
- Add 4,4'-bis-(dichloriodo)-biphenyl and tetraethylammonium bromide to the solution.
- Stir the reaction mixture vigorously at 20°C.
- Monitor the reaction progress using an appropriate technique (e.g., Thin Layer Chromatography). The reaction is typically complete within 25 minutes.
- Upon completion, quench the reaction and proceed with a standard aqueous workup.
- Extract the organic layer, dry it over an anhydrous salt (e.g.,  $\text{MgSO}_4$ ), and filter.
- Remove the solvent under reduced pressure using a rotary evaporator.
- Purify the resulting crude product via column chromatography to isolate pure **4-Nonanone**.

Logical Workflow for Synthesis



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Caption: Workflow for the synthesis of **4-Nonanone** via oxidation.

## Chemical Reactivity and Applications

As a ketone, **4-Nonanone**'s reactivity is centered on the carbonyl group. It readily undergoes nucleophilic addition reactions, a cornerstone of ketone chemistry.

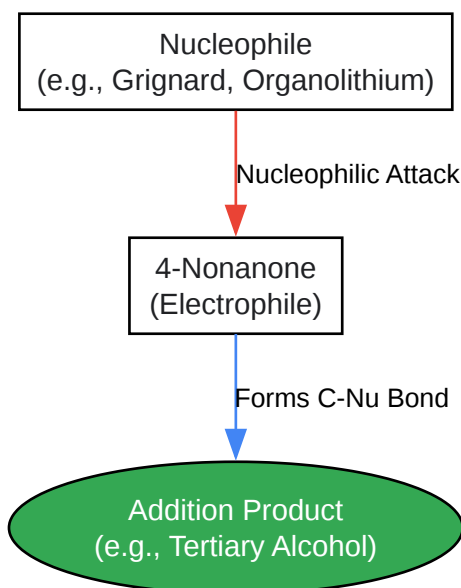
### Key Reactions:

- **Nucleophilic Addition:** The carbonyl carbon is electrophilic and susceptible to attack by nucleophiles.
- **Alkylation:** **4-Nonanone** is utilized in alkylation reactions, often catalyzed by various metal complexes.[\[2\]](#)[\[12\]](#)[\[13\]](#)

### Applications:

- **Flavoring Agent:** It is recognized as an odor-impact compound and is used as a food additive in products like dairy, baked goods, and beverages.[\[2\]](#)[\[11\]](#)
- **Solvent:** Its properties as a medium-chain ketone make it a useful solvent in certain applications.[\[1\]](#)
- **Chemical Intermediate:** It serves as a precursor in the synthesis of other organic compounds.[\[1\]](#)

### Generalized Reaction Pathway



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Caption: Nucleophilic addition reaction at the carbonyl group of **4-Nonanone**.

## Safety and Handling

According to the Globally Harmonized System (GHS), **4-Nonanone** is classified as causing serious eye irritation (H319).[4][6]

Handling Recommendations:

- Handle only in well-ventilated areas.[1]
- Wear appropriate personal protective equipment (PPE), including safety glasses and gloves, to prevent skin and eye contact.[1][11]
- In case of eye contact, rinse cautiously with water for several minutes. If irritation persists, seek medical attention.[3]

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